

Synthesis and characterization of N-(3,4-dimethylphenyl)guanidine

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Compound of Interest

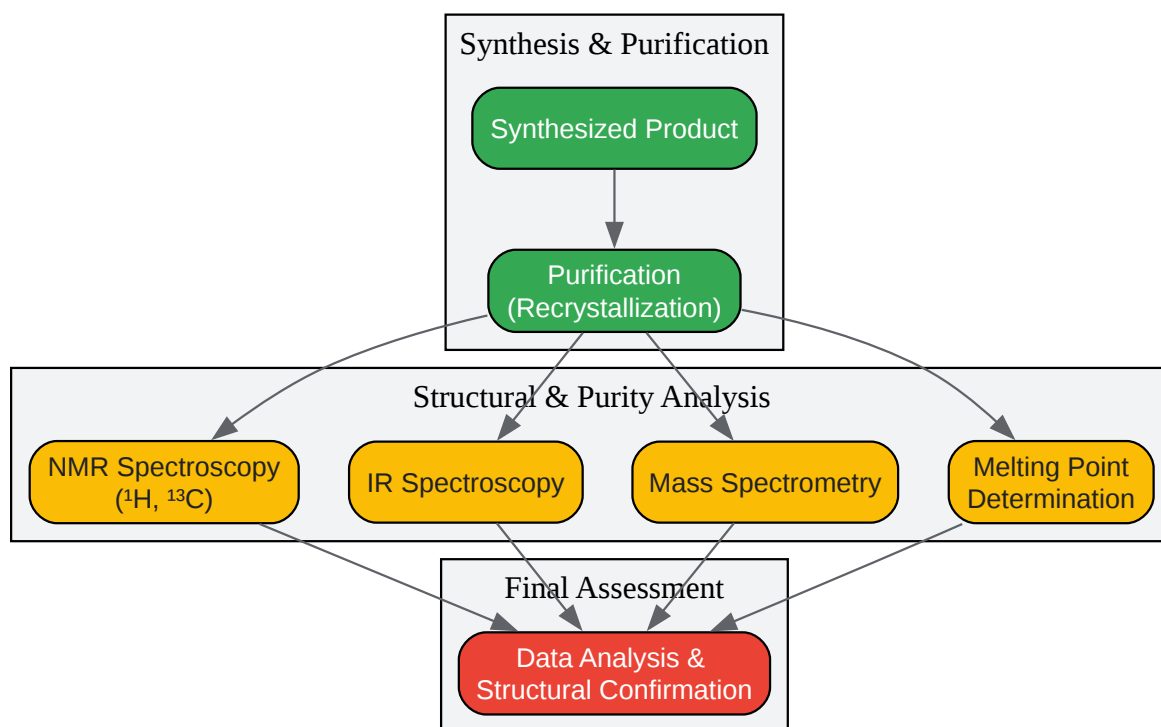
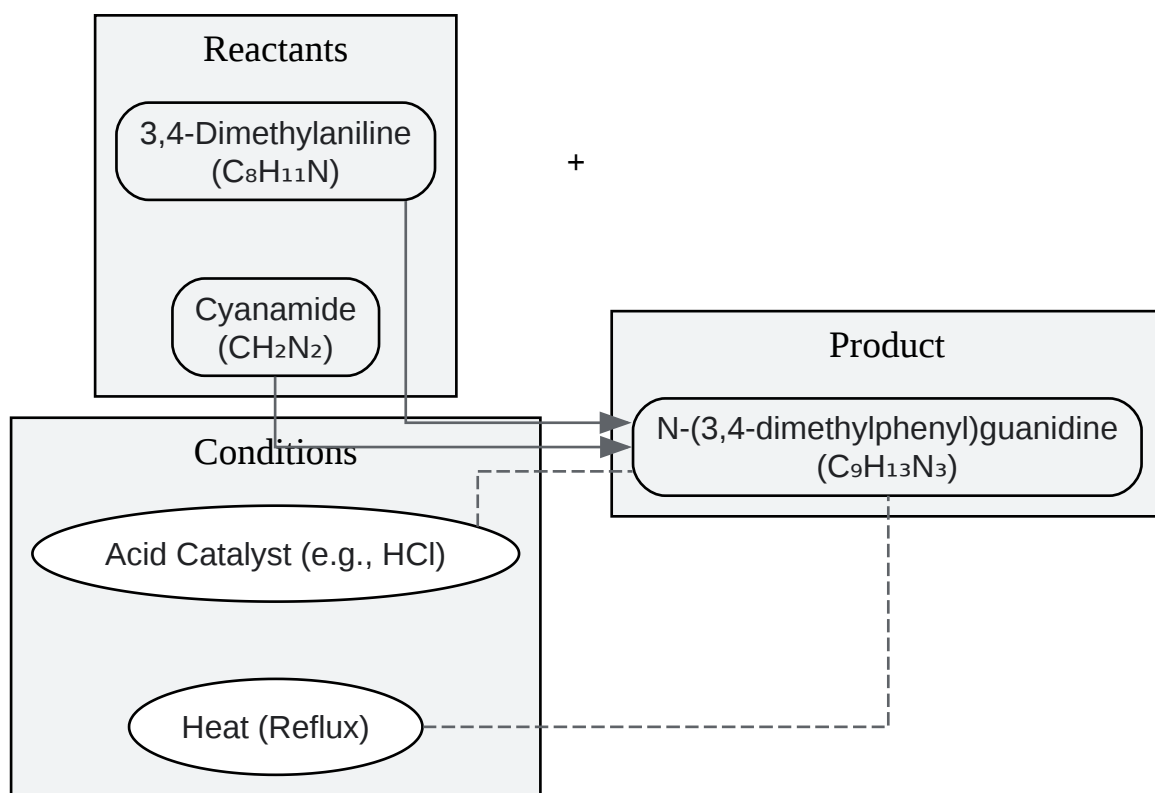
Compound Name: *N*-(3,4-dimethylphenyl)guanidine

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Synthesis Pathway

The synthesis of **N-(3,4-dimethylphenyl)guanidine** is most commonly achieved through the guanylation of 3,4-dimethylaniline. A prevalent and straightforward method involves the reaction of an amine salt with cyanamide. This reaction proceeds by the nucleophilic attack of the amine on the carbon atom of cyanamide, typically under heating in an aqueous or alcoholic medium. The use of the amine salt, such as the hydrochloride, activates the cyanamide for the reaction.



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